

Toxicological Profile of 2-Methyl-5-cyclohexylpentanol: An In-depth Technical Guide

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Compound of Interest

Compound Name: *2-Methyl 5-cyclohexylpentanol*

Cat. No.: *B8338738*

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Abstract

This technical guide provides a comprehensive overview of the available toxicological data for 2-Methyl-5-cyclohexylpentanol (CAS No. 1141487-54-8).^{[1][2]} Also known by synonyms such as 5-cyclohexyl-2-methylpentan-1-ol and the trade name SymDeo® B125, this synthetic alcohol is primarily utilized in the cosmetics industry as a deodorant, skin conditioning, and skin protecting agent.^{[3][4][5]} This document synthesizes acute toxicity data, discusses its mechanism of action as a microbiome-friendly deodorant active, and outlines relevant experimental protocols based on standardized guidelines. Due to the limited publicly available data, this guide also highlights significant data gaps in the toxicological profile, particularly concerning chronic exposure, genotoxicity, carcinogenicity, and reproductive toxicity.

Chemical and Physical Properties

2-Methyl-5-cyclohexylpentanol is an organic compound with the molecular formula C12H24O and a molecular weight of 184.32 g/mol .^[2] It is a liquid used in a variety of personal care products, including antiperspirants, deodorants, body sprays, and powders.^[6]

Toxicological Data

The available toxicological data for 2-Methyl-5-cyclohexylpentanol is primarily focused on acute toxicity and its effects on aquatic organisms. Information regarding long-term or repeated exposure is not readily available in the public domain.

Human Health Effects

Publicly accessible information on the comprehensive toxicological profile for human health is limited. The Environmental Working Group (EWG) Skin Deep® database assigns 2-Methyl-5-cyclohexylpentanol a low hazard score for cancer, allergies, immunotoxicity, and developmental and reproductive toxicity, but critically notes that this is based on a lack of available data.[\[6\]](#)

The acute toxicity of 2-Methyl-5-cyclohexylpentanol has been evaluated via oral and dermal routes. The substance is considered to have low acute toxicity based on these studies. A safety data sheet for the commercial product SYMDEO® B125 indicates that it may be harmful if swallowed or in contact with the skin.

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	> 2000 mg/kg bw	[7]
LD50	Rat	Dermal	> 2000 mg/kg bw	[7]

Table 1: Acute Toxicity of 2-Methyl-5-cyclohexylpentanol

Direct contact with the eyes may cause temporary irritation. Specific data from standardized skin and eye irritation tests are not available in the reviewed literature.

There is a significant lack of publicly available data for the following critical toxicological endpoints:

- Repeated Dose Toxicity (Sub-acute, Sub-chronic, Chronic)
- Genotoxicity/Mutagenicity
- Carcinogenicity
- Reproductive and Developmental Toxicity

- Skin Sensitization

Ecotoxicological Effects

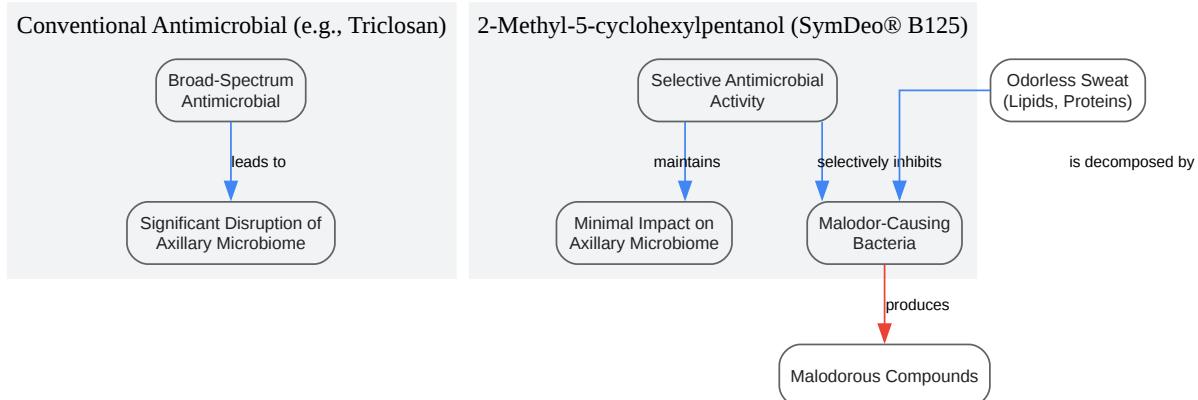
2-Methyl-5-cyclohexylpentanol is classified under the Globally Harmonized System (GHS) as H400 (Very toxic to aquatic life) and H410 (Very toxic to aquatic life with long lasting effects).[\[2\]](#)

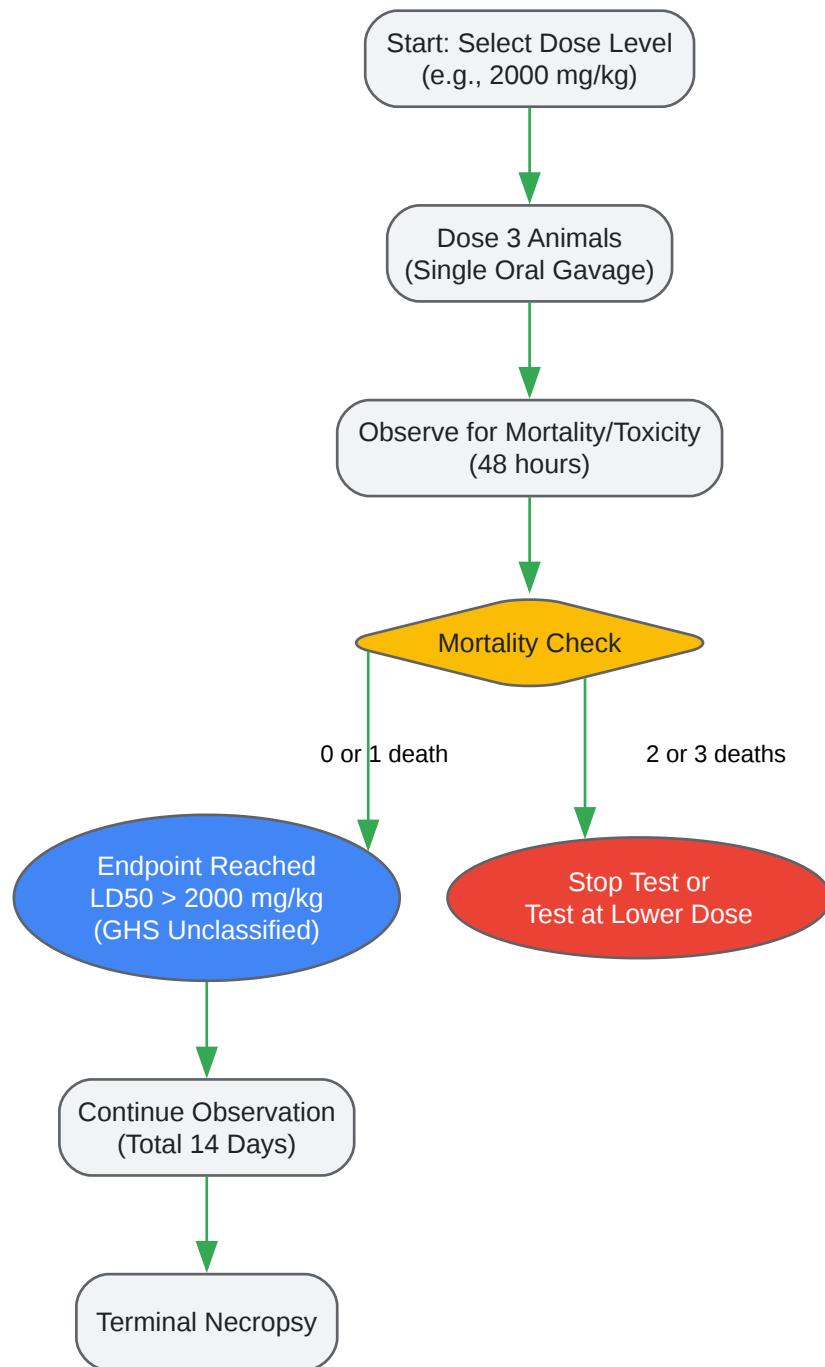
Endpoint	Species	Duration	Value	Test Guideline	Reference
EC10	Desmodesmus subspicatus (Green algae)	72 hours	0.564 mg/L	OECD 201	[7]
EC50	Desmodesmus subspicatus (Green algae)	72 hours	1.03 mg/L	OECD 201	[7]

Table 2: Aquatic Toxicity of 2-Methyl-5-cyclohexylpentanol

Mechanism of Action (Deodorant)

The primary application of 2-Methyl-5-cyclohexylpentanol is as a deodorant active. Its mechanism relies on its antimicrobial and anti-biofilm properties. Unlike broad-spectrum antimicrobials such as triclosan, it has been shown to be "microbiome-friendly." It selectively targets the skin microbiota responsible for the decomposition of odorless components in sweat into malodorous molecules, without significantly disrupting the natural balance of the axillary microbiome.





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References

- 1. (R,S)-5-cyclohexyl-2-methyl-pentan-1-ol CAS#: 1141487-54-8 [m.chemicalbook.com]
- 2. 2-Methyl 5-cyclohexylpentanol | C12H24O | CID 44192644 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-methyl-5-cyclohexyl pentanol, 1141487-54-8 [thegoodsentscompany.com]
- 4. 2-Methyl 5-Cyclohexylpentanol (with Product List) [incidecoder.com]
- 5. cosmileeurope.eu [cosmileeurope.eu]
- 6. ewg.org [ewg.org]
- 7. oecd.org [oecd.org]
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